

The Temperature-Dependent Density of PYR14-TFSI: A Technical Guide

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Compound of Interest

Compound Name: PYR14-TFSI

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This in-depth technical guide explores the relationship between temperature and the density of the ionic liquid 1-butyl-1-methylpyrrolidinium bis(trifluoromethylsulfonyl)imide (**PYR14-TFSI**). This document provides a comprehensive overview of the experimental data, detailed methodologies for its measurement, and a logical workflow for the determination of this critical physicochemical property.

Core Data Presentation

The density of **PYR14-TFSI** exhibits a clear inverse relationship with temperature. As the temperature increases, the density of the ionic liquid decreases. This behavior is consistent with the thermal expansion of the liquid. Critically evaluated data from the National Institute of Standards and Technology (NIST) Thermophysical Properties of Fluid Systems database provides a reliable set of density values over a range of temperatures.

Temperature (K)	Density (g/cm ³)
273.15	1.428
283.15	1.419
293.15	1.410
298.15	1.405
303.15	1.401
313.15	1.392
323.15	1.383
333.15	1.374
343.15	1.365
353.15	1.356
363.15	1.347
373.15	1.338
383.15	1.329
393.15	1.320

Note: This data is based on critically evaluated information which may be derived from multiple experimental sources and fitting equations.

At approximately room temperature, various suppliers report similar density values. For instance, a density of 1.40 g/cm³ at 23°C (296.15 K) and 1.392 g/cm³ at 25°C (298.15 K) have been cited.^{[1][2]}

Experimental Protocols

The determination of ionic liquid density as a function of temperature is most commonly and accurately performed using a vibrating tube densitometer.^{[3][4]} The following protocol outlines the key steps for measuring the density of **PYR14-TFSI**.

Instrumentation:

- Vibrating tube densitometer (e.g., Anton Paar DMA series or similar) with temperature control.
- Syringes for sample injection.
- Inert gas source (e.g., nitrogen or argon).
- Glove box or dry air enclosure (recommended for sample handling).
- Cleaning solvents (e.g., isopropanol, acetone).

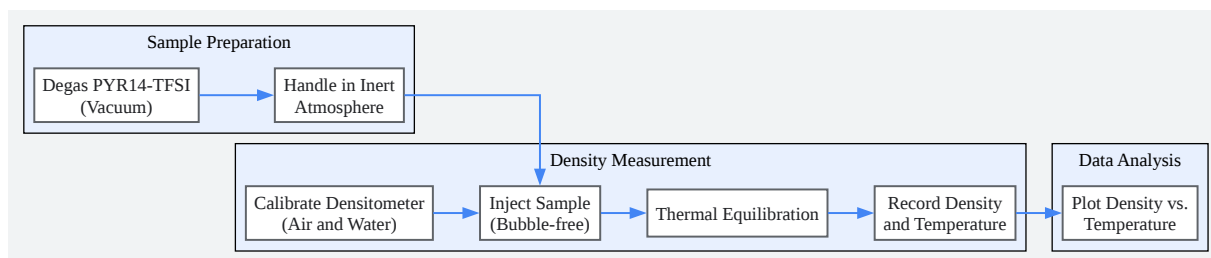
Protocol:

- Instrument Calibration:
 - Perform a two-point calibration of the densitometer using fluids of well-known density that bracket the expected density range of the ionic liquid.
 - Typically, dry air and deionized, degassed water are used as calibration standards.
 - Ensure the instrument is calibrated at the desired measurement temperatures.
- Sample Preparation:
 - **PYR14-TFSI** is hygroscopic and can absorb atmospheric moisture, which will affect its density. Therefore, it is crucial to handle the sample under an inert and dry atmosphere (e.g., inside a glove box).
 - To minimize the presence of dissolved gases, which can form bubbles and interfere with the measurement, it is recommended to degas the sample prior to measurement. This can be achieved by subjecting the sample to a vacuum for a specified period.
 - Visually inspect the sample for any particulate matter or immiscible phases. If present, the sample should be filtered or purified before measurement.
- Measurement Procedure:

- Set the desired temperature on the densitometer and allow the instrument to stabilize.
- Carefully inject the **PYR14-TFSI** sample into the vibrating U-tube of the densitometer using a syringe.
- Inject the sample slowly and steadily to avoid the introduction of air bubbles. Visually inspect the U-tube to ensure it is completely filled with a homogenous, bubble-free sample.
- Allow the sample to thermally equilibrate within the measuring cell until a stable density reading is obtained. Modern densitometers often have an automatic stability detection function.
- Record the density and the corresponding temperature.
- To obtain a temperature-dependent density profile, incrementally change the temperature setpoint and repeat the measurement after the sample has reached thermal equilibrium at each new temperature.
- Cleaning and Maintenance:
 - After measurement, thoroughly clean the vibrating tube to prevent cross-contamination and sample buildup.
 - Flush the cell with appropriate solvents. A common sequence is to first use a solvent in which the ionic liquid is highly soluble (e.g., isopropanol or acetone), followed by a more volatile solvent to facilitate drying.
 - Finally, purge the cell with dry air or an inert gas until it is completely dry before performing the next measurement or shutting down the instrument.

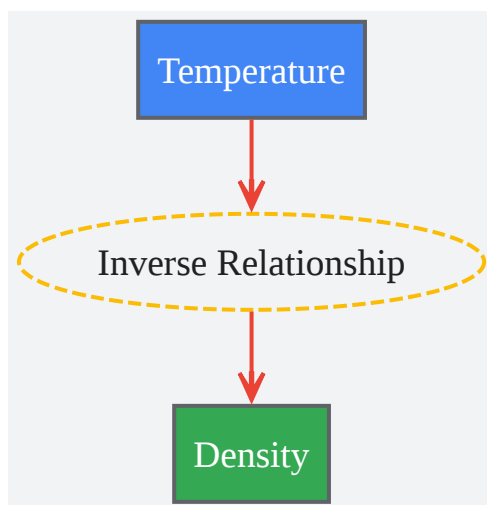
Mandatory Visualization

The following diagrams illustrate the logical workflow for the experimental determination of **PYR14-TFSI** density and the fundamental relationship between its density and temperature.



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A flowchart of the experimental workflow for density measurement.



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The inverse relationship between temperature and density of **PYR14-TFSI**.

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